

# Technical Support Center: Pentaborane Fire Suppression

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## Compound of Interest

Compound Name: Pentaborane

Cat. No.: B011624

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Disclaimer: **Pentaborane** ( $B_5H_9$ ) is an extremely toxic and pyrophoric material. The information provided here is for guidance in controlled laboratory settings and should be used only by trained professionals with a thorough understanding of the hazards involved. Always prioritize personal safety and adhere to your institution's safety protocols. In case of any fire, immediately alert emergency services.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with a **pentaborane** fire?

A1: **Pentaborane** fires present multiple severe hazards:

- **Extreme Toxicity:** **Pentaborane** vapor is highly toxic and can be fatal if inhaled, absorbed through the skin, or swallowed.[1][2] Symptoms of exposure can be delayed for up to 48 hours.[1][2]
- **Pyrophoric Nature:** Impure **pentaborane** can ignite spontaneously on contact with air.[1][2][3]
- **Explosive Reactions:** **Pentaborane** reacts explosively with oxidizing materials and many halogenated compounds.[3][4] It can also form shock-sensitive mixtures.[4]
- **Violent Reactions with Suppressants:** It reacts violently with certain common fire suppressants, notably water and halogenated agents (halocarbons).[1][2][3]

- Toxic Byproducts: The smoke from a **pentaborane** fire is dense, black, and contains toxic boron oxides.[4]

Q2: Which fire extinguishing agents are recommended for **pentaborane** fires?

A2: **Pentaborane** fires are difficult to extinguish.[4] For small laboratory-scale fires, the recommended agents primarily act by smothering the fire. These include:

- Dry Sand: Apply gently to cover the burning area.
- Soda Ash (Sodium Carbonate): Acts as a smothering agent.
- Lime (Calcium Oxide): Another effective smothering agent.
- Dry Chemical Extinguishers: While generally recommended, the specific type is often not detailed in safety literature. A Class D extinguisher, designed for combustible metals, is the most appropriate choice due to its smothering action and lack of reactivity. Standard ABC or BC extinguishers may be less effective or could potentially scatter the material.
- Carbon Dioxide (CO<sub>2</sub>): Can be used for small fires to displace oxygen.[5]

Q3: Which fire extinguishing agents must be strictly avoided?

A3: Using the wrong extinguishing agent can significantly worsen the situation. NEVER use the following on a **pentaborane** fire:

- Water: Reacts with **pentaborane** to produce flammable hydrogen gas and can increase the intensity of the fire.[1][5]
- Halogenated Agents: This includes halocarbons, carbon tetrachloride, and Halon extinguishers.[2][3][4] Reactions can be violent or explosive.[3][4]

Q4: What is the initial response procedure for a small **pentaborane** fire in a laboratory?

A4: If a small **pentaborane** fire occurs (e.g., a spill of a few milliliters in a fume hood) and you are trained and equipped to handle it:

- Alert Personnel: Immediately alert everyone in the laboratory and activate the fire alarm.

- **Ensure Personal Safety:** Do not attempt to fight the fire without appropriate Personal Protective Equipment (PPE), which includes a fully encapsulating, chemical-resistant suit (Level A) and a self-contained breathing apparatus (SCBA).[4] Structural firefighting clothing is not adequate.[4]
- **Containment:** If it is safe to do so, use a nearby Class D fire extinguisher or a container of dry sand, soda ash, or lime to gently cover and smother the fire.
- **Do Not Rush:** Apply the smothering agent slowly to avoid scattering the burning liquid.
- **Evacuate:** If the fire is larger than you can handle, if it spreads, or if you are unsure in any way, evacuate the area immediately and close the door behind you. Await the arrival of professional emergency responders.

## Troubleshooting Guides

Scenario 1: A small **pentaborane** spill has occurred and has not yet ignited.

- **Problem:** A small quantity of **pentaborane** has been spilled inside a certified and functioning fume hood.
- **Solution:**
  - Do not panic. Keep the fume hood sash as low as possible while still allowing for safe manipulation.
  - Ensure no ignition sources are present.
  - Wearing appropriate PPE (at a minimum: flame-resistant lab coat, chemical splash goggles, and compatible gloves), use an absorbent material suitable for reactive chemicals to dike and absorb the spill.
  - Gently cover the absorbed spill with soda ash or lime to neutralize the **pentaborane**.
  - The contaminated absorbent material should be collected in a designated, sealed container and disposed of as hazardous waste according to your institution's protocols.

- The area should then be decontaminated. A 3% ammonia solution can be used for skin decontamination and may be suitable for equipment as well, followed by a thorough rinse.  
[4]

Scenario 2: A Class D extinguisher was used, but the fire reignites.

- Problem: The fire was seemingly extinguished with a dry powder agent, but it flares up again.
- Explanation: **Pentaborane** fires have a tendency to reignite.[2][3] This can happen if the smothering layer is disturbed and the **pentaborane** comes back into contact with air before it has cooled sufficiently.
- Solution:
  - Re-apply the extinguishing agent to ensure a complete and unbroken layer over the entire spill area.
  - Do not disturb the powder layer. Allow the material to cool completely.
  - If reignition persists, evacuate and let professional firefighters handle the situation. They may decide to let the fire burn out in a controlled manner while protecting the surrounding area.[4]

## Data Presentation

Table 1: Comparison of Fire Suppression Agents for **Pentaborane**

Extinguishing Agent	Type	Recommended Use	Mechanism of Action	Effectiveness & Notes
Recommended Agents				
Dry Sand	Smothering	Small to Large Fires	Excludes oxygen from the fuel source.	Effective but must be applied gently to avoid splashing. Must be completely dry. <a href="#">[4]</a>
Soda Ash (Sodium Carbonate)	Smothering	Small to Large Fires	Excludes oxygen and may have some chemical interaction at high temperatures.	Recommended as a dry powder for smothering. <a href="#">[4]</a>
Lime (Calcium Oxide)	Smothering	Small to Large Fires	Excludes oxygen from the fuel.	Recommended as a dry powder for smothering. <a href="#">[4]</a>
Class D Dry Powder	Extinguisher	Small Fires	Forms a crust over the burning material, excluding air and dissipating heat. <a href="#">[6]</a> <a href="#">[7]</a>	Most appropriate type of portable extinguisher. The "soft flow" applicator is ideal. <a href="#">[7]</a> <a href="#">[8]</a>
Carbon Dioxide (CO <sub>2</sub> )	Gaseous	Small, contained fires	Displaces oxygen.	May be effective for very small fires but can scatter the material if discharged too rapidly. <a href="#">[5]</a>

Prohibited Agents				
Water (H <sub>2</sub> O)	Liquid	NEVER USE	Reacts with pentaborane to produce highly flammable hydrogen gas.[5]	Ineffective and extremely dangerous; will intensify the fire. [4]
Halogenated Agents	Gaseous/Liquid	NEVER USE	Reacts violently and potentially explosively with pentaborane.[2][3][4]	Includes Halon, carbon tetrachloride, and other halogenated hydrocarbons.

Note: Quantitative data on the application rates and definitive effectiveness of these agents against **pentaborane** fires is not readily available in recent literature. The recommendations are based on chemical compatibility and established practices for pyrophoric and reactive materials.

## Experimental Protocols

Protocol: Management of a Minor ( $\leq 5$  mL) **Pentaborane** Spill and Ignition in a Fume Hood

Objective: To safely extinguish a small, ignited **pentaborane** spill in a controlled laboratory environment.

Materials:

- Appropriate PPE: Level A suit with SCBA is the standard recommendation. At a minimum for a very small, contained spill, a flame-resistant lab coat over chemical-resistant clothing, heavy-duty chemical-resistant gloves, and a full-face shield are required. The decision to use less than full SCBA must be based on a thorough risk assessment.
- Container of dry sand, soda ash, or lime with a scoop.
- A portable Class D fire extinguisher located just outside the immediate work area.

- Hazardous waste container for collection of residue.

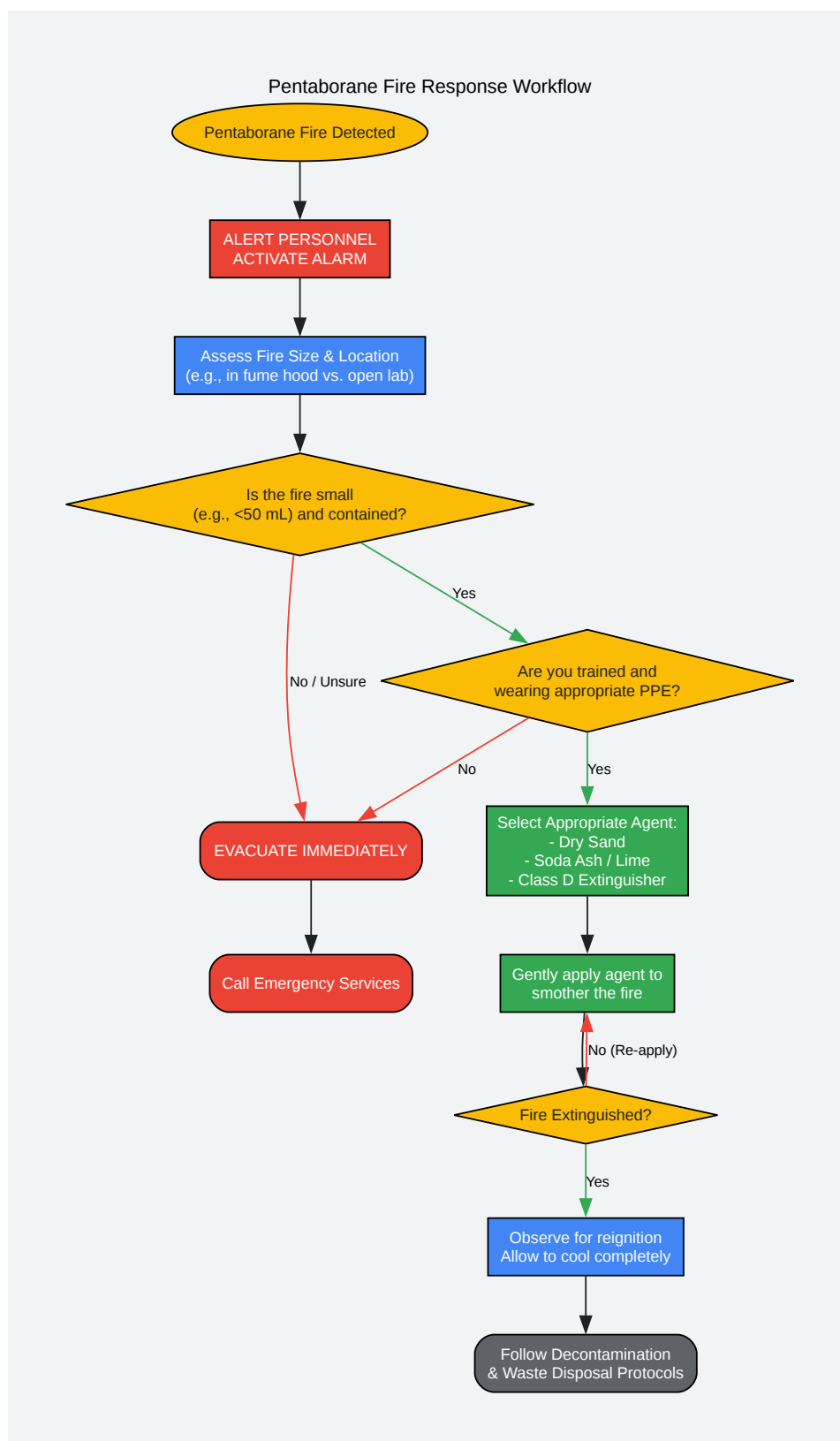
Procedure:

- Immediate Action: Upon ignition, if the fire is small and contained within the fume hood, do not open the sash. Alert a colleague and ensure they are ready to call for an evacuation and contact emergency services.
- Select Extinguishing Agent: Take the container of dry sand, soda ash, or lime. A Class D extinguisher should only be used if the user is well-trained in its operation to prevent dispersal of the burning material.
- Application of Agent:
  - Keeping the sash as low as possible, use the scoop to gently apply the powder around the perimeter of the fire to create a dike.
  - Continue to gently add more powder, working from the outside in, until the entire burning surface is covered with a thick layer.
  - Do not dump the powder from a height, as this will disrupt the fire and potentially splash burning **pentaborane** out of the hood.
- Observation: Observe the covered fire for several minutes for any signs of reignition. Do not attempt to disturb the powder crust.
- Cooling: Allow the contained spill to cool completely for an extended period (e.g., at least 30 minutes).
- Cleanup:
  - Once completely cooled and inert, the entire mass of powder and reacted **pentaborane** should be carefully scooped into a designated, labeled hazardous waste container.
  - The spill area within the fume hood must then be decontaminated following established laboratory-specific procedures.

- Reporting: Report the incident to the laboratory supervisor and the institutional Environmental Health and Safety department, regardless of the size.

## Mandatory Visualization





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Caption: Decision workflow for responding to a **pentaborane** fire in a laboratory setting.

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